

Essential Safety and Operational Guide for Handling Benzyl 2-(triphenylphosphoranylidene)acetate

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Compound of Interest

Compound Name: Benzyl 2-(triphenylphosphoranylidene)acetate

Cat. No.: B084202

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **Benzyl 2-(triphenylphosphoranylidene)acetate**, including personal protective equipment (PPE) recommendations, procedural guidance for handling and disposal, and a clear workflow for spill management.

Key Safety and Physical Properties

A summary of the critical safety and physical data for **Benzyl 2-(triphenylphosphoranylidene)acetate** is presented below. This information is crucial for a quick risk assessment before handling the compound.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₂₃ O ₂ P	[1]
Molecular Weight	410.4 g/mol	[1]
Appearance	White to off-white powder	[2]
Melting Point	120-122 °C	[2]
GHS Hazard Statements	H302, H332, H315, H319, H335	[1]
Signal Word	Warning	[1][3]
Storage Temperature	Refrigerated, under nitrogen	[3][4]
Incompatibilities	Strong oxidizing agents, exposure to air and moisture	[3]

Personal Protective Equipment (PPE)

When handling **Benzyl 2-(triphenylphosphoranylidene)acetate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- **Hand Protection:** Chemical-resistant gloves must be worn.[3] Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- **Respiratory Protection:** A NIOSH-approved N95 dust mask or equivalent is necessary to prevent inhalation of the powder. Use only in a well-ventilated area.[3]
- **Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[3][4] A lab coat is standard.

Experimental Protocols: Handling and Disposal

Handling Procedures:

- Ventilation: Always handle **Benzyl 2-(triphenylphosphoranylidene)acetate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[\[3\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [\[3\]](#) Do not breathe in the dust.[\[3\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the laboratory.
- Storage: Keep the container tightly closed in a dry and cool place.[\[3\]](#) For long-term stability, store under an inert atmosphere, such as nitrogen, and keep refrigerated.[\[3\]](#)[\[4\]](#) It is noted to be air and moisture-sensitive.[\[3\]](#)

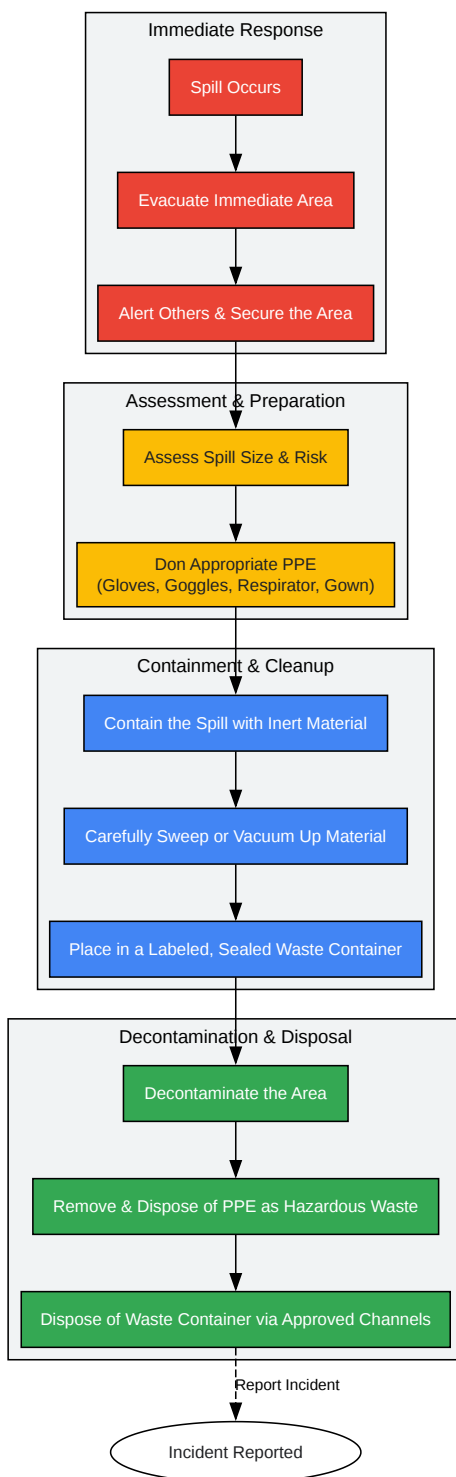
Disposal Plan:

- Waste Characterization: This material is considered hazardous waste.
- Containerization: Collect waste material in a suitable, labeled, and sealed container. Do not mix with other waste.
- Disposal Route: Dispose of the contents and the container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#)[\[5\]](#) Handle uncleaned containers as you would the product itself.

Emergency Workflow: Chemical Spill Management

In the event of a spill, a clear and immediate response is critical to contain the material and prevent exposure. The following diagram outlines the procedural steps for managing a spill of **Benzyl 2-(triphenylphosphoranylidene)acetate**.

Chemical Spill Workflow: Benzyl 2-(triphenylphosphoranylidene)acetate

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Caption: Workflow for handling a chemical spill.

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